

Application Notes and Protocols for CBPD-409 in Cell Culture Experiments

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubilization and preparation of **CBPD-409** for use in cell culture experiments. **CBPD-409** is a potent and orally active Proteolysis Targeting Chimera (PROTAC) designed to selectively degrade the transcriptional coactivators CREB-binding protein (CBP) and p300.[1][2][3][4]

Physicochemical Properties and Solubility

CBPD-409 is a solid, appearing as a light yellow to yellow powder.[1] It is crucial to use freshly opened, anhydrous DMSO for preparing stock solutions as the compound's solubility can be significantly impacted by hygroscopic DMSO.[1]

Table 1: Solubility and Stability of CBPD-409

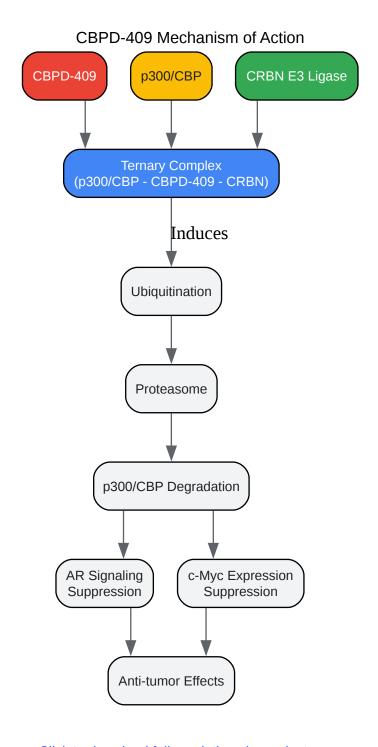


| Solvent | Maximum Concentration | Notes | Storage of Stock Solution |
|-----------------------|--------------------------|--|---|
| DMSO | 100 mg/mL (115.88 mM) | Ultrasonic treatment may be required to fully dissolve the compound.[1] | -80°C for up to 6 months; -20°C for up to 1 month.[1] |
| In vivo formulation 1 | ≥ 2.5 mg/mL (2.90 mM) | 10% DMSO, 40% PEG300, 5% Tween- 80, 45% Saline.[1] | Prepare fresh for each in vivo experiment.[1] |
| In vivo formulation 2 | ≥ 2.5 mg/mL (2.90 mM) | 10% DMSO, 90% (20% SBE-β-CD in Saline).[1] | Prepare fresh for each in vivo experiment.[1] |
| Lyophilized Powder | N/A | Store at -20°C for up to 3 years or at 4°C for up to 2 years.[1] | Keep desiccated.[4] |

Mechanism of Action: p300/CBP Degradation

CBPD-409 functions as a PROTAC, a heterobifunctional molecule that induces the degradation of target proteins.[2] It consists of a ligand that binds to the bromodomain of p300/CBP and another ligand that recruits the E3 ubiquitin ligase Cereblon (CRBN).[1] This proximity leads to the ubiquitination of p300/CBP, marking them for degradation by the proteasome.[3] The degradation of these critical coactivators leads to the suppression of Androgen Receptor (AR) signaling and c-Myc expression, which are key drivers in prostate cancer.[1]





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Caption: CBPD-409 mediated degradation of p300/CBP.

Experimental Protocols

1. Preparation of a 10 mM DMSO Stock Solution



This protocol describes the preparation of a 10 mM stock solution of CBPD-409 in DMSO.

Materials:

- CBPD-409 (lyophilized powder, MW: 862.97 g/mol)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath

Procedure:

- Equilibrate the vial of CBPD-409 powder to room temperature before opening to prevent moisture condensation.
- Weigh out the desired amount of **CBPD-409** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.863 mg of **CBPD-409**.
- Add the appropriate volume of anhydrous DMSO to the CBPD-409 powder. For a 10 mM stock solution from 0.863 mg, add 100 μL of DMSO.
- Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
- If the compound is not fully dissolved, place the tube in an ultrasonic water bath for 5-10 minutes.
- Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[4]
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1]



2. Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the DMSO stock solution to prepare working concentrations for treating cells in culture.

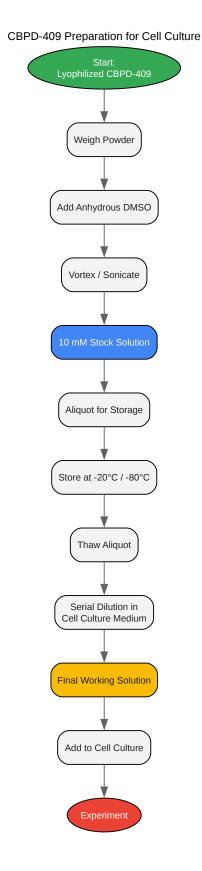
Materials:

- 10 mM CBPD-409 DMSO stock solution
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or plates

Procedure:

- Thaw a single-use aliquot of the 10 mM CBPD-409 DMSO stock solution at room temperature.
- Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the
 desired final concentrations. It is recommended to perform at least a 1:1000 dilution of the
 DMSO stock into the final culture medium to minimize DMSO concentration, which should
 ideally be below 0.1%.
- For example, to prepare a 100 nM working solution in 10 mL of culture medium:
 - \circ Prepare an intermediate dilution by adding 1 μL of the 10 mM stock solution to 999 μL of culture medium to make a 10 μM solution.
 - \circ Add 100 µL of the 10 µM intermediate solution to 9.9 mL of culture medium to achieve the final 100 nM concentration.
- Gently mix the working solution before adding it to your cell culture plates.
- Always include a vehicle control (e.g., 0.1% DMSO in culture medium) in your experiments.





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Caption: Workflow for **CBPD-409** solution preparation.



Biological Activity in Cell Culture

CBPD-409 demonstrates potent anti-proliferative effects in various cancer cell lines, particularly in Androgen Receptor-positive (AR+) prostate cancer cells.

Table 2: In Vitro Activity of CBPD-409

| Cell Line | Cancer Type | IC50 (nM) | DC50 (nM) | Reference |
|-----------|--------------------------|-----------|-----------|-----------|
| VCaP | Prostate Cancer (AR+) | 1.2 - 2.0 | 0.2 - 0.4 | [1][4] |
| LNCaP | Prostate Cancer (AR+) | 1.2 - 2.0 | 0.2 - 0.4 | [1][4] |
| 22Rv1 | Prostate Cancer (AR+) | 1.2 - 2.0 | 0.2 - 0.4 | [1][4] |

IC50: The half maximal inhibitory concentration for cell proliferation. DC50: The half maximal degradation concentration for p300/CBP.

Treatment of prostate cancer cells with **CBPD-409** at concentrations as low as 0.01-10 nM has been shown to suppress AR signaling and c-Myc expression.[1] The degradation of p300 and CBP proteins can be observed within one hour of treatment.[3]

Safety Precautions

CBPD-409 is for research use only. Standard laboratory safety practices should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Handle the powder in a chemical fume hood to avoid inhalation. Refer to the Safety Data Sheet (SDS) for more detailed safety information.

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